

NP3-253: A Comparative Guide to its Inflammasome Selectivity Profile

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Compound of Interest

Compound Name: NP3-253
Cat. No.: B15610571

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This guide provides a detailed comparison of the selectivity profile of **NP3-253**, a potent inhibitor of the NLRP3 inflammasome, against other key inflammasome complexes. The information presented herein is supported by available experimental data to offer an objective assessment for research and development applications.

Executive Summary

NP3-253 is a highly potent and selective, brain-penetrant small molecule inhibitor of the NLRP3 inflammasome.^[1] Its efficacy in inhibiting IL-1 β release has been demonstrated in the nanomolar range in various cell-based assays.^[1] Crucially, **NP3-253** exhibits a favorable selectivity profile, showing minimal to no activity against other inflammasomes such as NLRC4 and pyrin at significantly higher concentrations.^[1] This high degree of selectivity is a critical attribute for a therapeutic candidate, as it minimizes the potential for off-target effects and interference with other essential innate immune pathways.

Data Presentation: NP3-253 Selectivity Profile

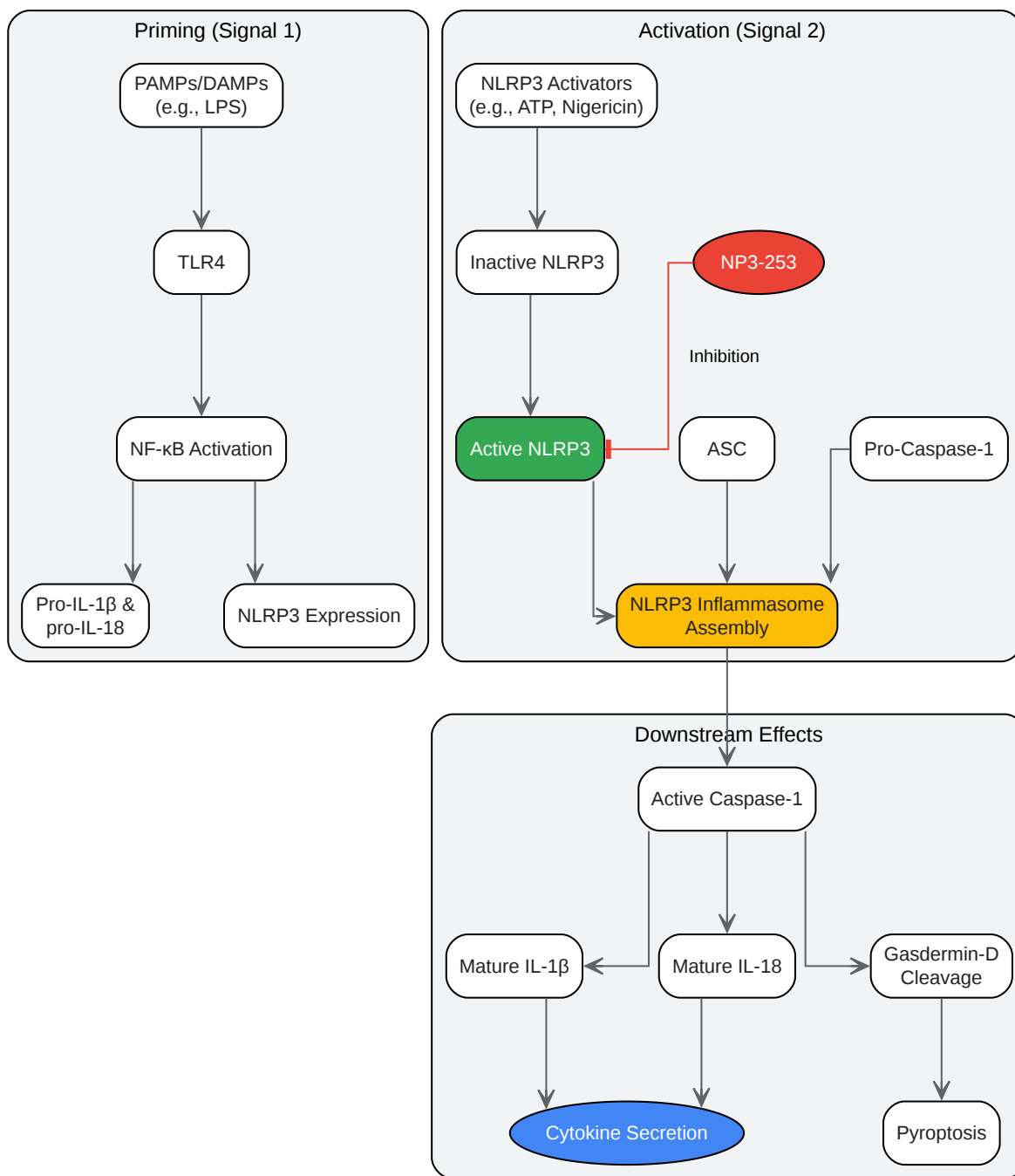
The following table summarizes the quantitative data on the inhibitory activity of **NP3-253** against the NLRP3 inflammasome and its selectivity against other inflammasomes. For comparative context, data for the well-characterized NLRP3 inhibitor MCC950 is also included.

Inhibitor	Target Inflammasome	Cell Type/System	Activator(s)	IC50	Reference
NP3-253	NLRP3	Nigericin-stimulated THP-1 cells	Nigericin	0.5 nM	[1]
NLRP3	LPS/ATP-stimulated human whole blood	LPS + ATP	7 nM	[1]	
NLRC4	Not specified	Not specified	>33 µM	[1]	
Pyrin	Not specified	Not specified	>33 µM	[1]	
AIM2	Data not available	Data not available	Data not available		
NLRP1	Data not available	Data not available	Data not available		
MCC950	NLRP3	LPS/ATP-stimulated mouse BMDMs	LPS + ATP	~8 nM	
AIM2	Not specified	Not specified	No significant inhibition		
NLRC4	Not specified	Not specified	No significant inhibition		
NLRP1	Not specified	Not specified	No significant inhibition		

BMDMs: Bone Marrow-Derived Macrophages

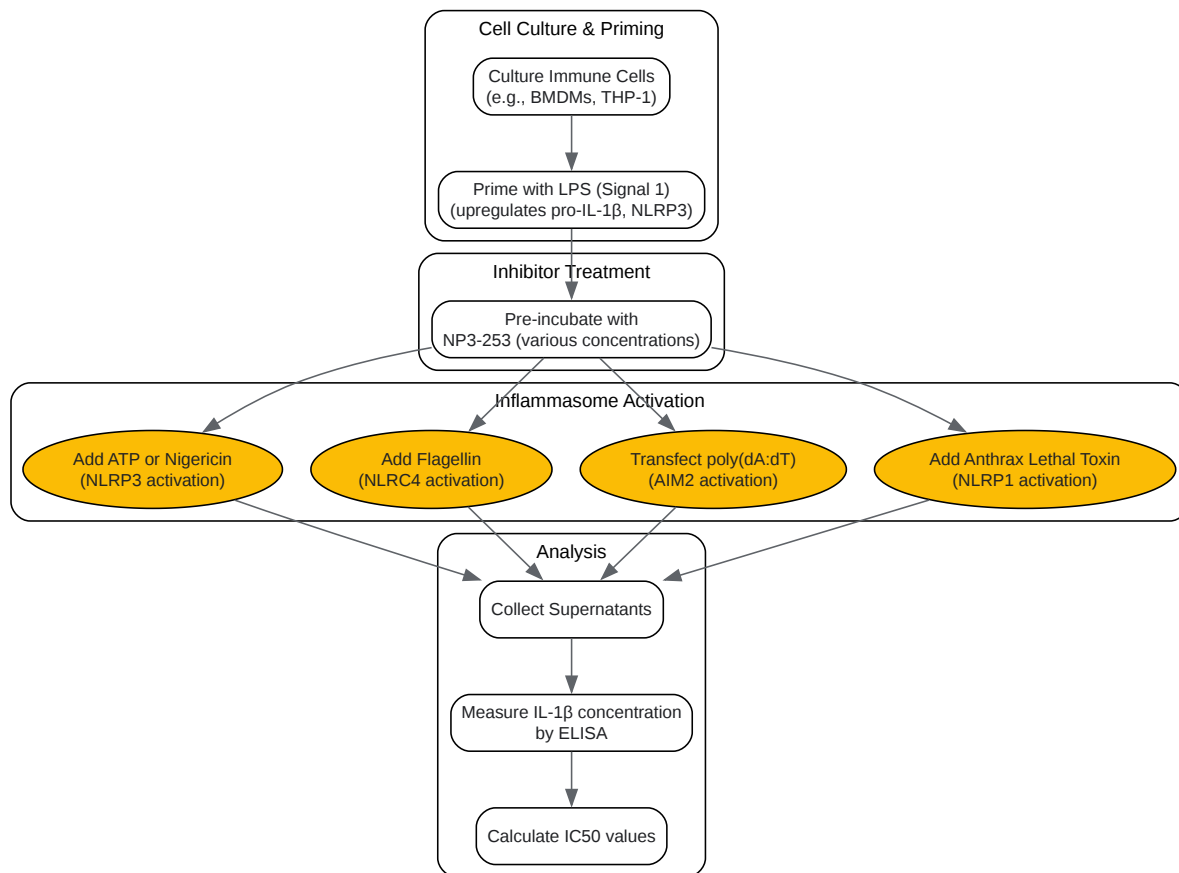
Signaling Pathway and Experimental Workflow

To understand the context of **NP3-253**'s action and how its selectivity is determined, the following diagrams illustrate the canonical inflammasome activation pathway and a typical experimental workflow for assessing inhibitor selectivity.



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Canonical Inflammasome Activation Pathway



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References

- 1. NP3-253 | NLRP3 inhibitor | Probechem Biochemicals [probechem.com]
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